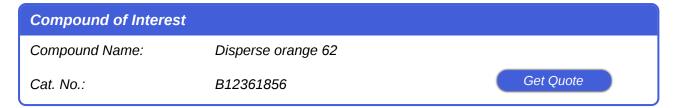


# Application Notes and Protocols for Dyeing PET Fibers with Disperse Orange 62

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the dyeing of Polyethylene Terephthalate (PET) fibers with **Disperse Orange 62**. The information is intended for use in research and development environments.

## Introduction

**Disperse Orange 62** is a monoazo disperse dye suitable for dyeing hydrophobic synthetic fibers such as polyester. Due to the crystalline and compact structure of PET fibers, dyeing is typically carried out at high temperatures (around 130°C) under pressure to ensure proper dye diffusion and fixation within the fiber matrix. This high-temperature exhaust dyeing method facilitates the swelling of the polyester fibers, allowing the non-ionic dye molecules to penetrate and become physically trapped within the amorphous regions of the polymer. The resulting coloration generally exhibits good fastness properties, making it suitable for various textile applications.

## **Quantitative Data**

The following table summarizes the typical colorfastness properties of PET fibers dyed with **Disperse Orange 62**. The ratings are based on standard testing methodologies.



Property	Test Method	Rating
Light Fastness (Xenon Arc)	ISO 105-B02	6-7
Washing Fastness	ISO 105-C03	4-5
Sublimation Fastness	ISO 105-P01 (180°C for 30 sec)	5
Wet Rubbing Fastness	ISO 105-X12	4
Dry Rubbing Fastness	ISO 105-X12	4

Note: Fastness ratings are on a scale of 1 to 5 for washing and rubbing (where 5 is excellent) and 1 to 8 for light fastness (where 8 is excellent)[1].

# Experimental Protocol: High-Temperature Exhaust Dyeing

This protocol outlines the laboratory-scale procedure for dyeing PET fibers with **Disperse**Orange 62.

- 3.1. Materials and Reagents
- PET fiber/fabric
- Disperse Orange 62 (C.I. Disperse Orange 62)
- Dispersing agent (e.g., a lignosulfonate-based or naphthalene sulfonate condensate product)
- Acetic acid (CH₃COOH) to adjust pH
- Sodium hydrosulfite (Na<sub>2</sub>S<sub>2</sub>O<sub>4</sub>) for reduction clearing
- Sodium hydroxide (NaOH) for reduction clearing
- Distilled or deionized water
- 3.2. Equipment



- High-temperature laboratory dyeing machine (e.g., a glycerine or infrared heating model)
- Beakers and graduated cylinders
- Magnetic stirrer and stir bars
- pH meter
- Analytical balance
- Drying oven

#### 3.3. Dyebath Preparation

- Weigh the required amount of **Disperse Orange 62** dye powder.
- Prepare a paste of the dye with a small amount of water and a dispersing agent.
- Add this paste to the dyebath, which contains the required volume of water (a liquor ratio of 10:1 to 15:1 is common).
- Add the dispersing agent to the dyebath.
- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.

#### 3.4. Dyeing Procedure

- Introduce the pre-wetted PET fiber sample into the dyebath at approximately 60°C.
- Run the dyeing machine for 15 minutes at this temperature to ensure even wetting and initial dye adsorption.
- Raise the temperature of the dyebath to 130°C at a controlled rate of 1.5-2°C per minute.
- Maintain the temperature at 130°C for 30-60 minutes, depending on the desired depth of shade.
- After the dyeing cycle, cool the dyebath down to 60°C.

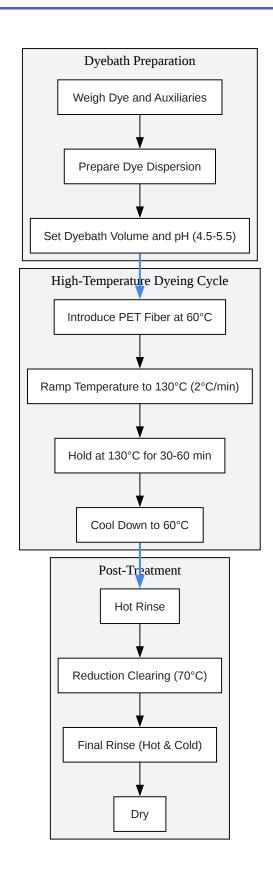


- Remove the dyed PET sample and perform a hot rinse.
- 3.5. Reduction Clearing (After-treatment)
- Prepare a fresh bath containing 1-2 g/L sodium hydrosulfite and 1-2 g/L sodium hydroxide.
- Treat the dyed fibers in this bath at 60-70°C for 10-20 minutes. This step is crucial for removing unfixed dye from the fiber surface, which improves wash fastness.
- Rinse the fibers thoroughly, first with hot water and then with cold water.
- Dry the dyed PET fibers.

## Visualization of the Experimental Workflow

The following diagram illustrates the key stages of the high-temperature exhaust dyeing protocol for PET fibers with **Disperse Orange 62**.





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Caption: High-temperature dyeing workflow for PET fibers.



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### References

- 1. epsilonpigments.com [epsilonpigments.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing PET Fibers with Disperse Orange 62]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12361856#disperse-orange-62-protocol-for-dyeing-pet-fibers]

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